

Essential Safety and Operational Guide for 2-Tetradecylcyclobutanone-D29

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Compound of Interest

Compound Name: 2-Tetradecylcyclobutanone-D29

Cat. No.: B15622399

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Tetradecylcyclobutanone-D29** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and maintain experimental integrity.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **2-Tetradecylcyclobutanone-D29** is not readily available, the safety protocols for the non-deuterated parent compound, 2-Tetradecylcyclobutanone, and structurally similar cyclobutanone compounds provide a strong basis for safe handling. The primary hazards are associated with flammability and potential health effects upon exposure.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][2]
- H413: May cause long lasting harmful effects to aquatic life.[3]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2][4]
- P233: Keep container tightly closed.[1][2][4]
- P240: Ground and bond container and receiving equipment.[1][2][4]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[1][2][4]
- P242: Use non-sparking tools.[1][2][4]
- P273: Avoid release to the environment.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][4]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][3]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any non-sterile compounding to determine the appropriate level of PPE.[5] The following table summarizes the recommended PPE for handling **2-Tetradecylcyclobutanone-D29**.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant, powder-free gloves (e.g., Butyl-rubber, Viton®). Two pairs of chemotherapy gloves are recommended for handling hazardous products.[5]	To prevent skin contact. Butyl-rubber offers a breakthrough time of up to 480 minutes.[1]
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and vapors.
Skin and Body Protection	Flame-retardant and antistatic protective clothing. A disposable gown made of polyethylene-coated polypropylene or a similar resistant material is preferred over a standard lab coat.[1][5]	To protect skin and clothing from contamination and in case of fire.
Respiratory Protection	Required when vapors or aerosols are generated. Use a NIOSH-approved respirator with an appropriate organic vapor cartridge (e.g., Filter A). [1]	To prevent inhalation of potentially harmful vapors.

Chemical and Physical Properties

The properties of the parent compound, cyclobutanone, are provided as a reference. The long alkyl chain and deuteration of **2-Tetradecylcyclobutanone-D29** will alter these values.

Property	Value (for Cyclobutanone)	Reference
Molecular Formula	C ₁₈ D ₂₉ H ₅ O	[6]
Molecular Weight	295.641 g/mol	[6]
Appearance	Clear liquid	[2][7]
Boiling Point	99 °C / 210.2 °F @ 760 mmHg	[7]
Flash Point	10 °C / 50 °F	[7]
Density	0.938 g/cm ³ at 25 °C	[1]
Storage Temperature	2 - 8 °C (Refrigerator/flammables)	[1][2]

Standard Operating Procedure for Handling

This protocol outlines the steps for safely handling **2-Tetradecylcyclobutanone-D29**.

4.1. Preparation and Engineering Controls

- Ventilation: All handling of **2-Tetradecylcyclobutanone-D29** must be conducted in a certified chemical fume hood with sufficient ventilation.[4]
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and other ignition sources.[1][2][4] Use only intrinsically safe equipment.[4]
- Static Control: Ground and bond all containers and receiving equipment to prevent static discharge.[1][2][4] Use non-sparking tools.[1][2][4]
- Emergency Equipment: Ensure an eyewash station, safety shower, and a Class B fire extinguisher are readily accessible.

4.2. Handling Protocol

- Don PPE: Before handling, put on all required PPE as detailed in the table above.
- Container Inspection: Visually inspect the container for any damage or leaks before opening.

- **Dispensing:** When transferring the liquid, use a grounded, spark-proof dispensing system. Avoid pouring, which can generate static electricity.[4]
- **Minimizing Exposure:** Keep the container tightly closed when not in use.[1][2][4] Avoid inhaling vapors and direct contact with skin and eyes.[4]
- **Post-Handling:** After handling, wash hands thoroughly with soap and water.[4] Launder contaminated clothing separately before reuse.[4]

Disposal Plan

5.1. Waste Collection

- **Waste Container:** Collect all waste materials, including empty containers, contaminated gloves, and absorbent materials, in a designated, properly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste," "Flammable Liquid," and list the chemical name.

5.2. Waste Disposal

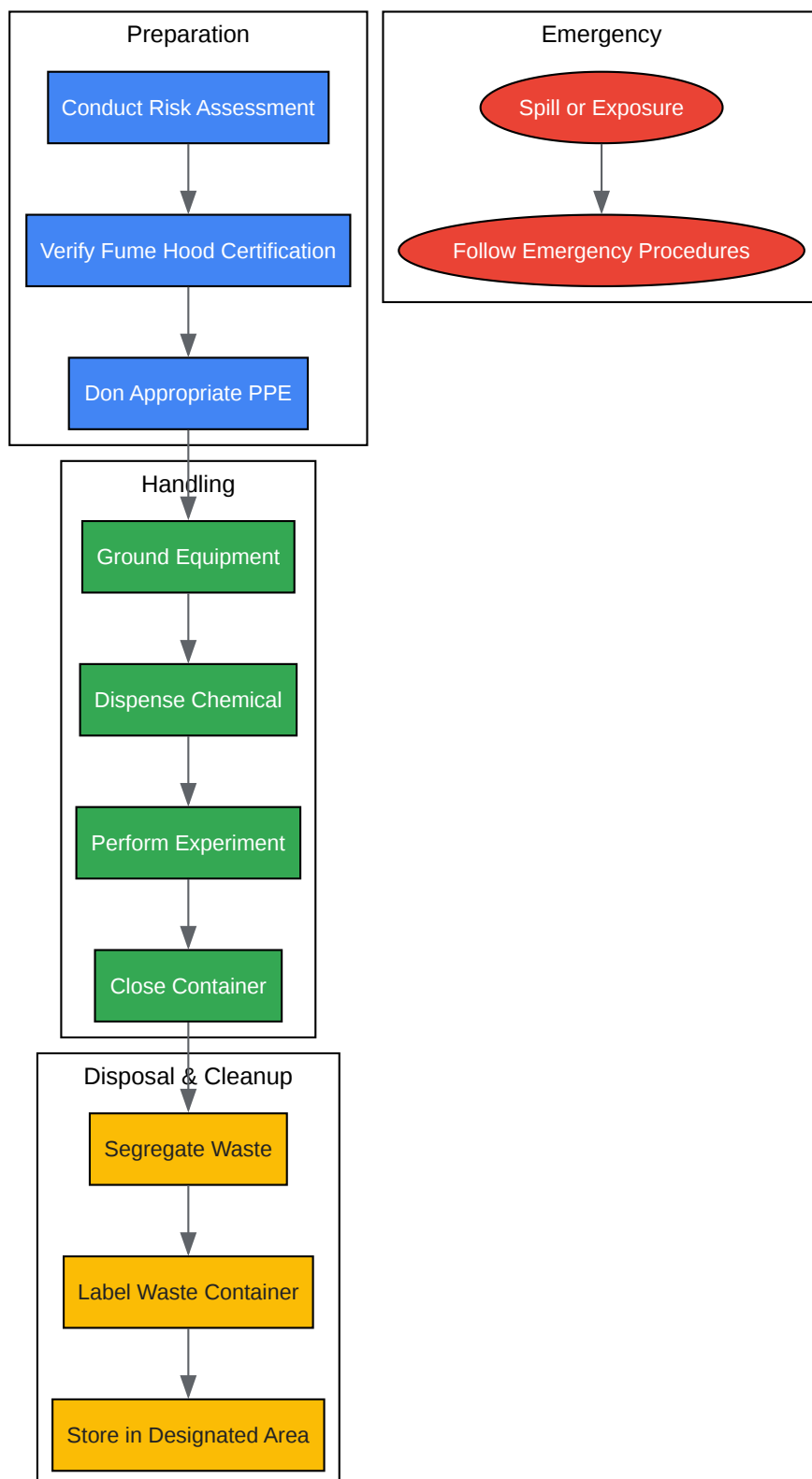
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations.
- **Professional Disposal:** Arrange for a licensed hazardous waste disposal company to collect and dispose of the waste. Do not pour waste down the drain, as this can create an explosion hazard and is harmful to aquatic life.[1][3]

Emergency Procedures

Exposure Scenario	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[1][2][7] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][7]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink two glasses of water. Seek immediate medical attention.[1][2][7]
Spill	Evacuate the area and remove all ignition sources.[1] Use non-sparking tools and absorbent, non-combustible material (e.g., sand, earth) to contain and clean up the spill.[2] Place the absorbed material in a sealed container for disposal.
Fire	Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO ₂) to extinguish.[2][7] Water may be ineffective.[2] Wear self-contained breathing apparatus for firefighting.[1]

Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-Tetradecylcyclobutanone-D29**.



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Caption: Workflow for Safe Handling of **2-Tetradecylcyclobutanone-D29**.

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